

An In-depth Technical Guide to the Synthesis of ^{13}C Labeled Glyphosate

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Compound of Interest

Compound Name: Glyphosate- ^{13}C

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the methodologies for the synthesis of ^{13}C labeled glyphosate, a critical tool in metabolism, environmental fate, and pharmacokinetic studies. This document details the primary synthetic routes, experimental protocols, and data presentation to facilitate the production and analysis of isotopically labeled glyphosate for research purposes.

Introduction

Glyphosate, N-(phosphonomethyl)glycine, is a broad-spectrum systemic herbicide.[1] Understanding its metabolic fate and environmental distribution is of paramount importance. The use of stable isotope-labeled compounds, particularly with ^{13}C , is an indispensable technique for tracing the molecule's journey through biological and environmental systems without the complications of radioactivity.[2] This guide focuses on the chemical synthesis of glyphosate labeled with ^{13}C at its three distinct carbon positions: the phosphonomethyl carbon, the glycine backbone carbons, and the carboxyl carbon.

Synthetic Pathways

Two principal routes are employed for the industrial synthesis of glyphosate, both of which can be adapted for ^{13}C labeling: the glycine pathway and the iminodiacetic acid (IDA) pathway.[1]

The Glycine Pathway

The glycine pathway is the more common and adaptable method for targeted ^{13}C labeling. It typically involves the reaction of glycine (or a ^{13}C labeled analogue) with formaldehyde and a phosphorus source, such as phosphorous acid or dimethyl phosphite, via a Mannich-type reaction or the Kabachnik-Fields reaction.^{[1][3]}

The Iminodiacetic Acid (IDA) Pathway

The IDA pathway involves the reaction of iminodiacetic acid with formaldehyde and a phosphorus source, followed by oxidative cleavage to yield glyphosate. While a viable industrial process, it is less straightforward for specific monolabeling of the glycine backbone carbons.

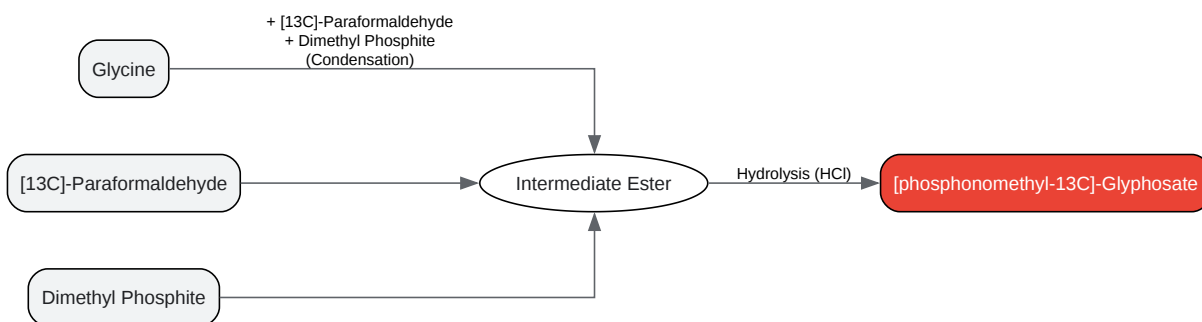
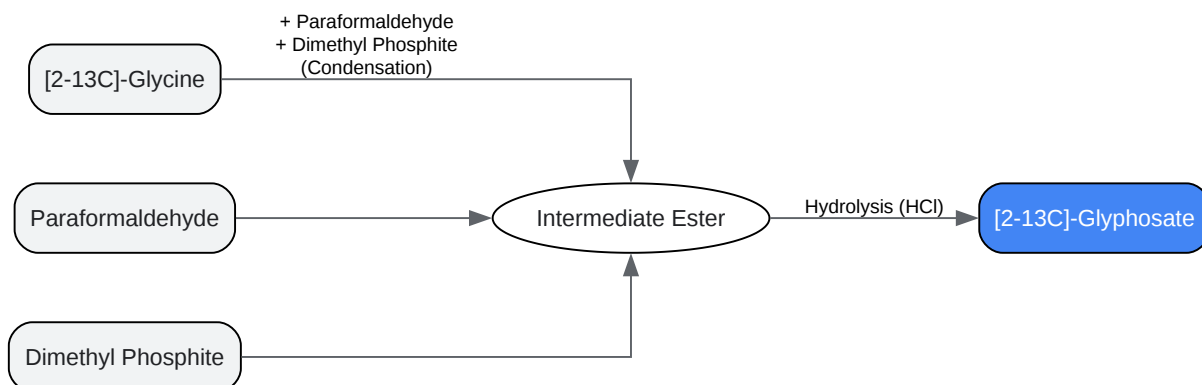
Experimental Protocols for ^{13}C Labeled Glyphosate Synthesis

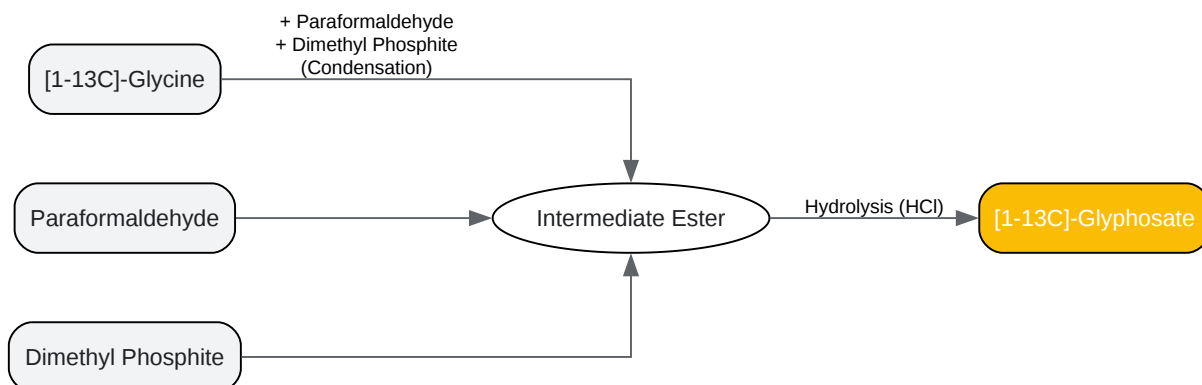
The following protocols are detailed methodologies for the synthesis of ^{13}C labeled glyphosate at its three carbon positions. These are based on established synthetic methods for glyphosate and its isotopologues.

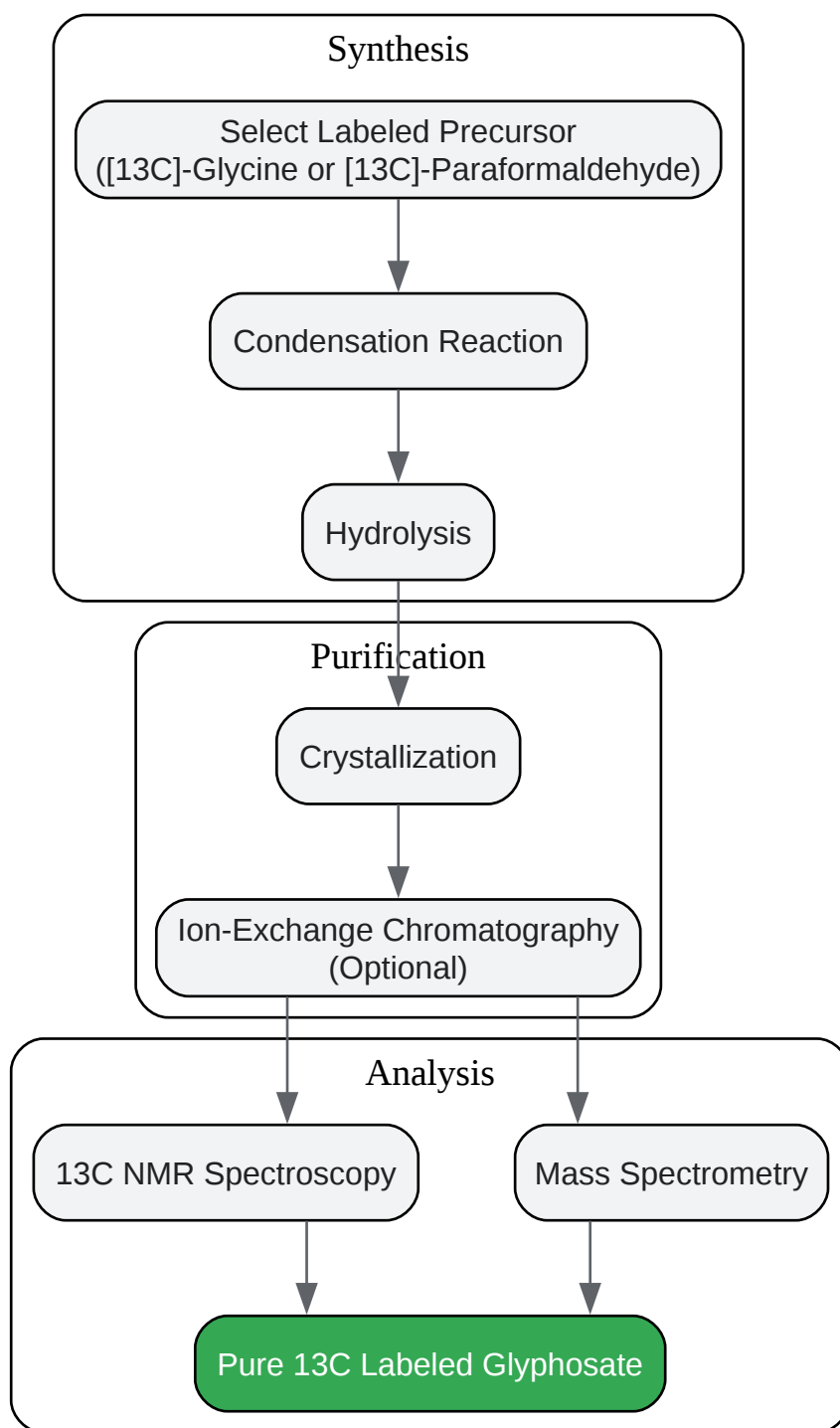
Synthesis of [2- ^{13}C]-Glyphosate (Labeling the Glycine Backbone)

This protocol is adapted from the synthesis of ^{15}N -labeled glyphosate and utilizes [2- ^{13}C]-glycine as the starting material.

Reaction Scheme:







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References

- 1. researchgate.net [researchgate.net]
- 2. chemrxiv.org [chemrxiv.org]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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